

1-Chloropropane CAS number 540-54-5 characterization

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Compound of Interest		
Compound Name:	1-Chloropropane	
Cat. No.:	B146392	Get Quote

An In-depth Technical Guide to the Characterization of **1-Chloropropane** (CAS Number: 540-54-5)

Audience: Researchers, scientists, and drug development professionals.

This technical guide offers a comprehensive overview of the characterization of **1-chloropropane** (CAS: 540-54-5), a versatile alkyl halide used as a solvent and intermediate in organic synthesis. The document details its physicochemical properties, spectral data, and key analytical procedures, providing a foundational resource for laboratory applications.

Core Physicochemical Properties

The fundamental physical and chemical properties of **1-chloropropane** are essential for its proper handling, storage, and application in experimental settings.



Property	Value
CAS Number	540-54-5
Molecular Formula	C ₃ H ₇ Cl
Molecular Weight	78.54 g/mol
Appearance	Colorless liquid
Density	0.892 g/cm³ at 20°C
Boiling Point	47.2 °C
Melting Point	-122.8 °C
Flash Point	-17.8 °C
Solubility in Water	0.27 g/100 mL at 20°C
Refractive Index (n ²⁰ /D)	1.3886

Spectral Characterization Data

Spectral analysis is critical for the unambiguous identification and purity assessment of **1-chloropropane**. The following tables summarize its characteristic spectral data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nucleus	Solvent	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
¹ H	CDCl ₃	3.53	Triplet	6.7	-CH₂Cl
1.83	Sextet	6.9	-CH ₂ -	_	
1.07	Triplet	7.4	-СН₃	_	
13 C	CDCl₃	46.8	-	-	-CH₂Cl
25.9	-	-	-CH ₂ -		
11.2	-	-	-СН₃	_	



Infrared (IR) Spectroscopy

Wavenumber (cm ⁻¹)	Intensity	Assignment
2968, 2878	Strong	C-H (sp³) stretching
1465	Medium	-CH ₂ - scissoring
1383	Medium	-CH₃ symmetric bending
735	Strong	C-Cl stretching

Mass Spectrometry (MS)

m/z	Relative Intensity (%)	Assignment
78/80	30/10	[M] ⁺ (Molecular ion, ³⁵ Cl/ ³⁷ Cl isotopes)
43	100	[C ₃ H ₇] ⁺ (Propyl cation)
42	80	[C₃H₅] ⁺ (Propene radical cation)
41	65	[C₃H₅] ⁺ (Allyl cation)

Experimental Protocols

Detailed and validated experimental protocols are necessary for the accurate and reproducible characterization of **1-chloropropane**.

Purity Determination by Gas Chromatography (GC)

Objective: To quantify the purity of a **1-chloropropane** sample and identify potential volatile impurities.

Methodology:

- Instrumentation: Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: DB-5 (or equivalent 5% phenyl-methylpolysiloxane), 30 m x 0.25 mm ID x 0.25 μ m film thickness.



- Carrier Gas: Helium, with a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
 - Initial Temperature: 40°C, hold for 5 minutes.
 - Ramp: Increase at 10°C/min to 100°C.
 - Final Hold: Hold at 100°C for 2 minutes.
- Injector:
 - Temperature: 250°C.
 - Mode: Split (100:1 ratio).
 - Injection Volume: 1.0 μL.
- Detector (FID):
 - Temperature: 280°C.
- Sample Preparation: Prepare a 1% (v/v) solution of **1-chloropropane** in a suitable solvent (e.g., dichloromethane).
- Data Analysis: Purity is determined by area percent calculation. The area of the 1chloropropane peak is divided by the total area of all peaks in the chromatogram.



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Workflow for GC-based purity determination of **1-chloropropane**.

Water Content Determination by Karl Fischer Titration

Objective: To accurately measure the water content (in ppm or %) in a **1-chloropropane** sample, as water can interfere with many chemical reactions.

Methodology:

- Instrumentation: A coulometric Karl Fischer titrator is preferred for its high sensitivity to low water levels.
- Reagents: Anhydrous methanol (as a solvent), and a commercial coulometric Karl Fischer reagent (anolyte).
- Titrator Preparation:
 - Fill the titration cell with the anolyte.
 - \circ Condition the cell by running the titrator until a stable, low drift rate is achieved (typically <10 μ g/min). This ensures the removal of any ambient moisture.
- Sample Analysis:
 - Using a gas-tight syringe, accurately draw a known volume (e.g., 1.0 mL) of the 1chloropropane sample.
 - Inject the sample directly into the conditioned titration cell below the surface of the reagent.
 - The titrator automatically begins the titration. Iodine is electrochemically generated to react with the water present in the sample.
 - The instrument detects the endpoint and calculates the total amount of water in micrograms (μg).
- Calculation:

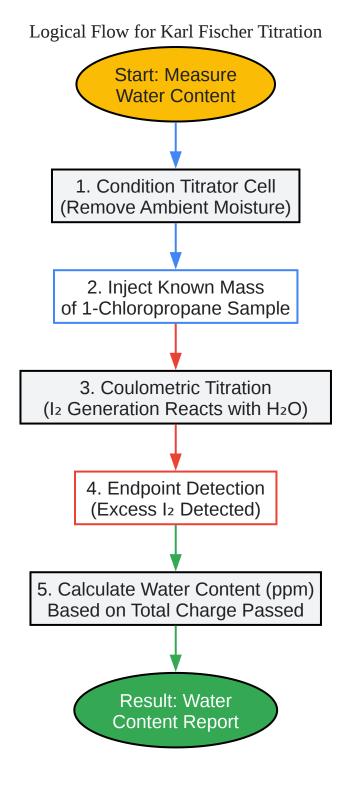






- Determine the mass of the sample injected by multiplying the volume by its density (0.892 g/mL).
- Calculate the water content in parts per million (ppm):
 - ppm = $(\mu g \text{ of water detected / mass of sample in g})$





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Logical workflow for water content analysis via Karl Fischer titration.

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Ontario, CA 91761, United States

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Email: info@benchchem.com